

Wkymvm-NH2 TFA: Application Notes and Protocols for Cell Culture

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Compound of Interest		
Compound Name:	Wkymvm-NH2 tfa	
Cat. No.:	B15607321	Get Quote

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Introduction

Wkymvm-NH2 TFA is a synthetic hexapeptide (Trp-Lys-Tyr-Met-Val-D-Met-NH2) that acts as a potent agonist for formyl peptide receptors (FPRs), a class of G protein-coupled receptors involved in innate immunity and inflammatory responses.[1][2][3] It exhibits a strong affinity for FPR2 (also known as FPRL1), with weaker affinity for FPR1 and FPR3.[1][3] The activation of these receptors by **Wkymvm-NH2 TFA** triggers a cascade of intracellular signaling events, leading to a variety of cellular responses, including chemotaxis, proliferation, superoxide production, and cytokine release.[1][4] These properties make **Wkymvm-NH2 TFA** a valuable tool for studying inflammatory processes, immune cell function, and for the development of novel therapeutics for a range of diseases, including inflammatory disorders and cancer.[1][2]

This document provides detailed application notes and experimental protocols for the use of **Wkymvm-NH2 TFA** in cell culture.

Data Presentation

Table 1: In Vitro Efficacy of Wkymvm-NH2 TFA



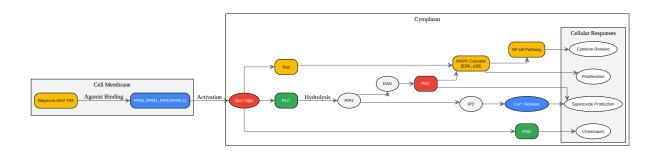
Parameter	Cell Line	Receptor(s)	EC50 Value	Effective Concentrati on	Reference
Calcium Mobilization	HL-60 cells expressing FPR2	FPR2	2 nM	-	[5]
Calcium Mobilization	HL-60 cells expressing FPR3	FPR3	80 nM	-	[5]
Calcium Mobilization	FPR- expressing RBL-2H3 cells	FPR1	47 nM	-	[6]
Calcium Mobilization	mFPR- expressing RBL cells	mFPR	1.5 nM	-	[7]
Superoxide Production	Neutrophils	FPRL1/FPRL 2	75 nM	-	[8]
Chemotaxis	HL-60 cells expressing FPRL2	FPRL2	-	10 - 50 nM	[8]
Cell Proliferation	Caco-2 cells	FPRs	-	10 - 1000 nM	[4]

Signaling Pathways

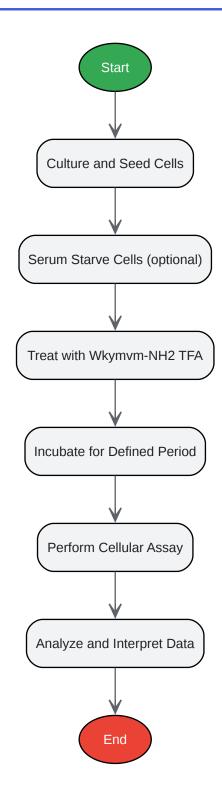
Wkymvm-NH2 TFA binding to FPRs initiates a variety of downstream signaling cascades. The primary pathways involved are the Phosphoinositide 3-kinase (PI3K), Phospholipase C (PLC), and Mitogen-activated protein kinase (MAPK) pathways.

Wkymvm-NH2 TFA Signaling Cascade









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